

physical and chemical characteristics of AI 3-23445

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Compound of Interest

Compound Name: AI 3-23445

Cat. No.: B1664462

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Technical Guide: AI 3-23445

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of the insecticide **AI 3-23445** (CAS Number: 5823-25-6). As specific experimental data for this compound is limited in publicly accessible literature, this guide also incorporates general information for the broader class of organophosphate insecticides to provide context for its expected properties and biological activity. The primary mechanism of action for organophosphates is the inhibition of acetylcholinesterase, leading to cholinergic crisis. This guide includes a summary of physicochemical properties, a detailed description of the mechanism of action, generalized experimental protocols, and visualizations of the relevant biological pathways.

Physicochemical Characteristics

Detailed experimental values for the physical and chemical properties of **AI 3-23445** are not widely reported. The table below summarizes available information.

Property	Data
Common Name	AI 3-23445
Chemical Name	[(Diethoxyphosphinothioyl)oxy]acetic acid ethyl ester
CAS Number	5823-25-6
Molecular Formula	C8H17O5PS[1]
Molecular Weight	256.26 g/mol [1]
Melting Point	Data Not Available
Boiling Point	Data Not Available
Density	Data Not Available
Solubility	Data Not Available
Appearance	Data Not Available

Mechanism of Action

As an organophosphate insecticide, **AI 3-23445** is presumed to act primarily as an inhibitor of the enzyme acetylcholinesterase (AChE).[2][3] This enzyme is crucial for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).[4]

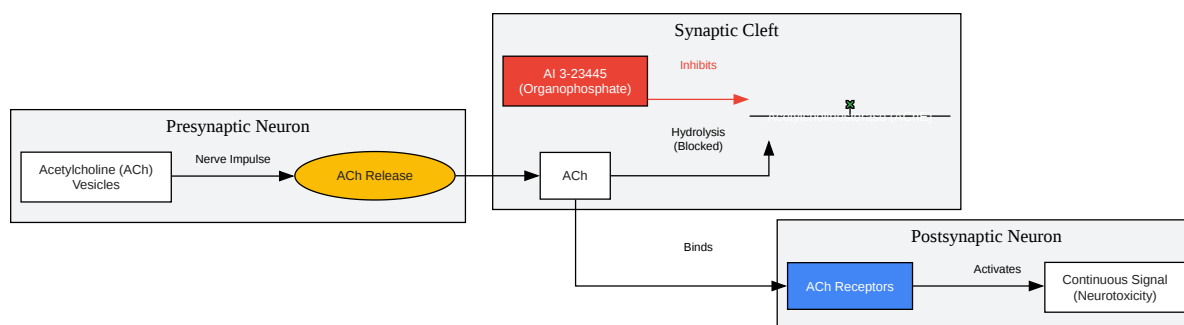
The inhibition of AChE by organophosphates is a multi-step process:

- Binding: The organophosphate molecule docks at the active site of AChE.
- Phosphorylation: The phosphorus atom of the insecticide forms a covalent bond with a serine hydroxyl group within the enzyme's active site, leading to the phosphorylation of the enzyme.[5]
- Inactivation: This phosphorylation results in a stable, inactive enzyme-inhibitor complex.[5]

- Acetylcholine Accumulation: With AChE activity blocked, acetylcholine accumulates in the synaptic cleft.[3]
- Continuous Receptor Stimulation: The excess acetylcholine leads to persistent stimulation of muscarinic and nicotinic acetylcholine receptors on the postsynaptic membrane, resulting in a state of cholinergic crisis and neurotoxicity.[3]

Biological Signaling Pathways

The primary pathway affected by **AI 3-23445** is the cholinergic signaling pathway. The inhibition of acetylcholinesterase disrupts the normal transmission of nerve signals at cholinergic synapses.

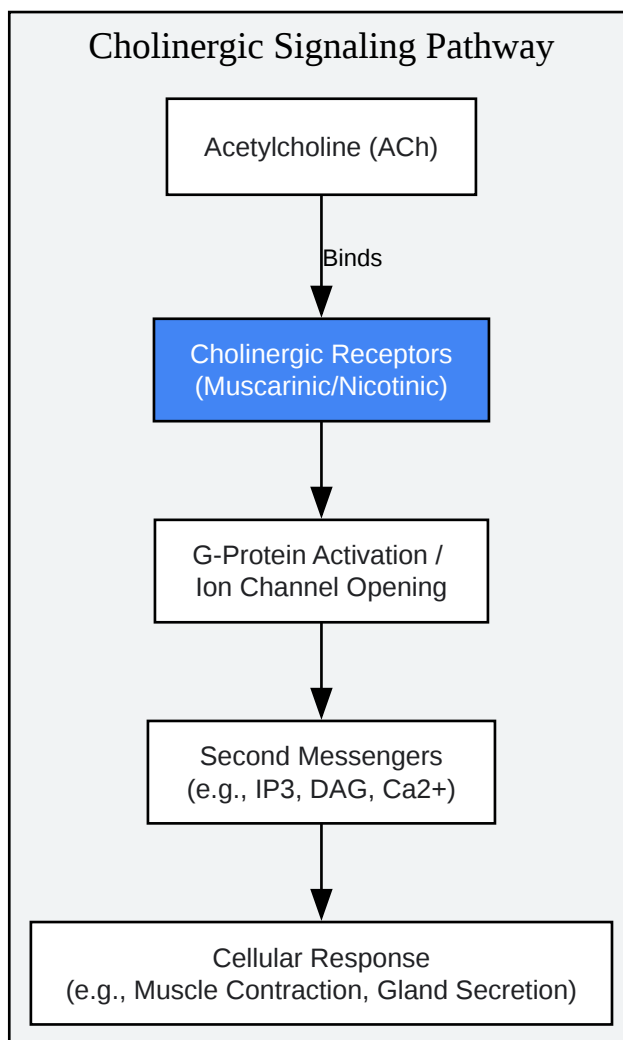


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Inhibition of Acetylcholinesterase by **AI 3-23445**.

The persistent activation of cholinergic receptors can trigger downstream signaling cascades, including those related to excitotoxicity and oxidative stress. For instance, excessive neuronal firing can lead to an influx of calcium ions, activating various intracellular enzymes and contributing to the generation of reactive oxygen species (ROS). This can, in turn, activate

stress-related pathways such as the mitogen-activated protein kinase (MAPK) signaling cascade.[6]



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A Simplified Cholinergic Signaling Pathway.

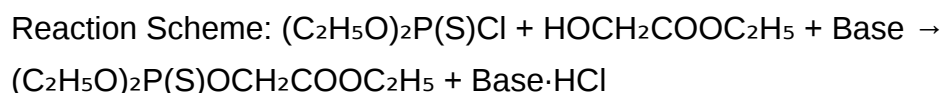
Experimental Protocols

General Synthesis of

[(Diethoxyphosphinothioyl)oxy]acetic acid ethyl ester

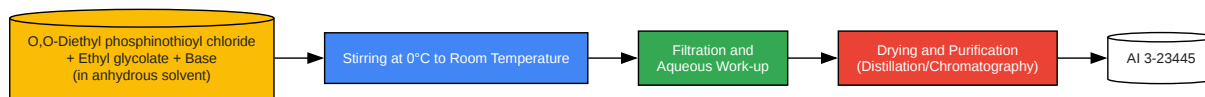
A specific, detailed experimental protocol for the synthesis of **AI 3-23445** is not readily available in the searched literature. However, a plausible synthetic route can be inferred from general

organophosphate chemistry. A common method for preparing such compounds is the reaction of a dialkoxyposphinothioyl chloride with a hydroxyester in the presence of a base.



General Procedure:

- **Reaction Setup:** A solution of ethyl glycolate and a non-nucleophilic base (e.g., triethylamine or pyridine) in an anhydrous aprotic solvent (e.g., dichloromethane or diethyl ether) is prepared in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon) and cooled in an ice bath.
- **Addition of Phosphinothioyl Chloride:** O,O-Diethyl phosphinothioyl chloride is added dropwise to the cooled solution with stirring.
- **Reaction:** The reaction mixture is allowed to slowly warm to room temperature and stirred for several hours to ensure completion.
- **Work-up:** The resulting mixture is filtered to remove the hydrochloride salt of the base. The filtrate is then washed sequentially with dilute acid, water, and brine.
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure. The crude product can be further purified by vacuum distillation or column chromatography.



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General Experimental Workflow for Synthesis.

General Protocol for In Vitro Acetylcholinesterase Inhibition Assay

The following is a generalized protocol based on the Ellman's method for determining the inhibitory activity of a compound against acetylcholinesterase.

Materials:

- Acetylcholinesterase (AChE) from a suitable source (e.g., electric eel or human recombinant)
- Acetylthiocholine iodide (ATCI) as the substrate
- 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (pH 8.0)
- Test compound (**AI 3-23445**) dissolved in a suitable solvent (e.g., DMSO)
- 96-well microplate reader

Procedure:

- **Reagent Preparation:** Prepare stock solutions of AChE, ATCI, DTNB, and the test compound in phosphate buffer.
- **Assay Setup:** In a 96-well plate, add phosphate buffer, DTNB solution, and various concentrations of the test compound. Include a control group with no inhibitor.
- **Enzyme Addition:** Add the AChE solution to each well and incubate for a pre-determined time at a constant temperature (e.g., 25°C or 37°C) to allow the inhibitor to interact with the enzyme.
- **Initiation of Reaction:** Add the substrate solution (ATCI) to each well to start the enzymatic reaction.
- **Measurement:** Immediately begin monitoring the change in absorbance at 412 nm over time using a microplate reader. The rate of the reaction is proportional to the AChE activity.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of the test compound relative to the control. Determine the IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity) by plotting the percentage of inhibition against

the logarithm of the inhibitor concentration and fitting the data to a suitable dose-response curve.

Conclusion

AI 3-23445 is an organophosphate insecticide with a presumed mechanism of action involving the inhibition of acetylcholinesterase. While specific physicochemical and toxicological data are scarce in the public domain, its chemical structure allows for the inference of its biological activity based on the well-established properties of its chemical class. The information and generalized protocols provided in this guide are intended to serve as a foundational resource for researchers and professionals working with this or similar compounds. It is strongly recommended to consult comprehensive safety data sheets and conduct thorough literature reviews for the most current and detailed information before handling or conducting experiments with **AI 3-23445**.

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